

An In-depth Technical Guide to 4-Chloro-N-isopropylpicolinamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-N-isopropylpicolinamide

CAS No.: 604813-08-3

Cat. No.: B1322756

[Get Quote](#)

This technical guide provides a comprehensive overview of **4-Chloro-N-isopropylpicolinamide**, a picolinamide derivative of interest to researchers and professionals in drug discovery and development. This document delves into its fundamental chemical properties, outlines a probable synthetic route, and discusses its potential applications and mechanisms of action, grounded in established chemical principles and data from analogous compounds.

Introduction and Chemical Identity

4-Chloro-N-isopropylpicolinamide, identified by the CAS Number 604813-08-3, is a substituted pyridine carboxamide.^{[1][2][3]} Picolinamides, as a class, are prevalent scaffolds in medicinal chemistry, forming the core of numerous biologically active compounds. The presence of a chlorine atom on the pyridine ring and an isopropyl amide group are key structural features that are anticipated to modulate its physicochemical properties and biological activity. While extensive research on this specific analogue is not widely published, its structural similarity to other well-studied picolinamides, such as 4-Chloro-N-methylpicolinamide, suggests its potential as a valuable intermediate in the synthesis of novel therapeutic agents, particularly in the realm of kinase inhibitors.^[4]

Physicochemical Properties

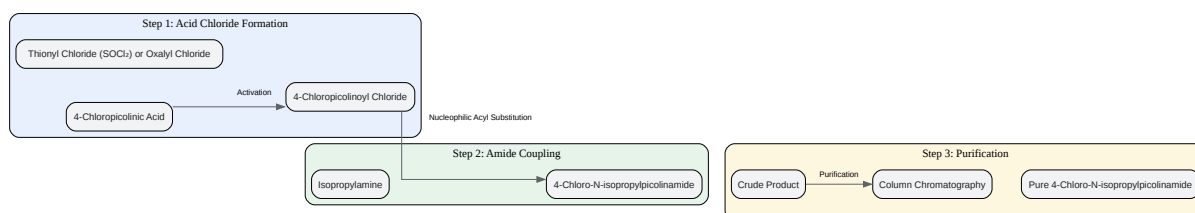
A thorough understanding of the physicochemical properties of **4-Chloro-N-isopropylpicolinamide** is fundamental for its application in synthetic chemistry and drug design. These properties influence its solubility, reactivity, and pharmacokinetic profile.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ ClN ₂ O	[1]
Molecular Weight	198.65 g/mol	[1][2][3]
CAS Number	604813-08-3	[1][2][3]
Boiling Point (Predicted)	331.6±27.0 °C at 760 mmHg	[3]
Density (Predicted)	1.180±0.06 g/cm ³	[3]
Flash Point (Predicted)	154.4 °C	[3]
pKa (Predicted)	13.11±0.46	
InChI Key	HTSYGJDVLDXZEN- UHFFFAOYSA-N	[3]

Synthesis and Purification

While a specific, validated protocol for the synthesis of **4-Chloro-N-isopropylpicolinamide** is not readily available in peer-reviewed literature, a plausible and efficient synthetic route can be extrapolated from established methods for analogous N-substituted picolinamides. The following proposed synthesis is based on the well-documented amidation of a picolinic acid derivative.

Proposed Synthetic Workflow:



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **4-Chloro-N-isopropylpicolinamide**.

Experimental Protocol (Hypothetical):

Step 1: Formation of 4-Chloropicolinoyl Chloride

- To a solution of 4-chloropicolinic acid in an inert solvent (e.g., dichloromethane or toluene), add an excess of a chlorinating agent such as thionyl chloride or oxalyl chloride, along with a catalytic amount of dimethylformamide (DMF).
- The reaction mixture is stirred at room temperature or gently heated until the evolution of gas ceases, indicating the completion of the reaction.
- The excess chlorinating agent and solvent are removed under reduced pressure to yield the crude 4-chloropicolinoyl chloride, which is often used in the next step without further purification.

Causality: The activation of the carboxylic acid to the more reactive acid chloride is a critical step to facilitate the subsequent nucleophilic attack by the less nucleophilic isopropylamine.

Step 2: Amidation with Isopropylamine

- The crude 4-chloropicolinoyl chloride is dissolved in a suitable aprotic solvent, such as dichloromethane or tetrahydrofuran (THF).
- The solution is cooled in an ice bath, and a solution of isopropylamine and a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine) in the same solvent is added dropwise. The base is necessary to neutralize the hydrochloric acid generated during the reaction.
- The reaction is allowed to warm to room temperature and stirred until completion, which can be monitored by thin-layer chromatography (TLC).

Causality: The use of a non-nucleophilic base is crucial to prevent its competition with isopropylamine in reacting with the acid chloride. The dropwise addition at low temperature helps to control the exothermic nature of the reaction.

Step 3: Work-up and Purification

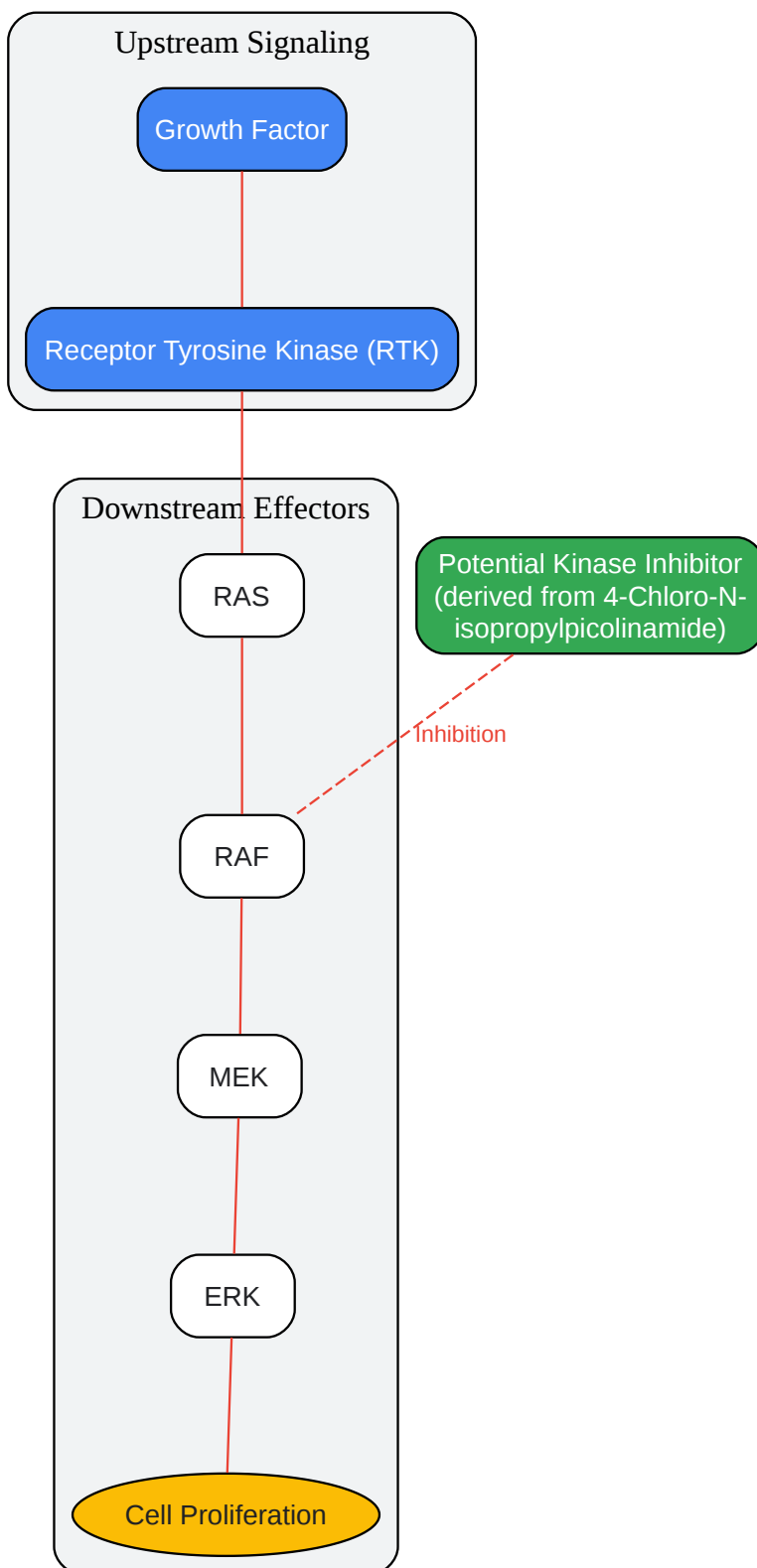
- Upon completion, the reaction mixture is washed sequentially with a dilute aqueous acid (e.g., 1M HCl) to remove excess amine and base, followed by a saturated aqueous solution of sodium bicarbonate to remove any unreacted acid chloride, and finally with brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude **4-Chloro-N-isopropylpicolinamide**.
- The crude product is then purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure product.

Self-Validation: The purity of the final compound should be confirmed by analytical techniques such as High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS) to verify its structure and confirm the absence of impurities.

Potential Mechanism of Action and Applications

Given the limited direct research on **4-Chloro-N-isopropylpicolinamide**, its potential mechanism of action and applications are inferred from the activities of structurally related molecules. The N-methyl analogue, 4-Chloro-N-methylpicolinamide, is a known intermediate in the synthesis of multi-kinase inhibitors like Sorafenib and Regorafenib.[4] These drugs are crucial in oncology, targeting pathways involved in tumor cell proliferation and angiogenesis.

Hypothetical Signaling Pathway Inhibition:



[Click to download full resolution via product page](#)

Caption: Hypothetical inhibition of the RAF/MEK/ERK pathway.

It is plausible that **4-Chloro-N-isopropylpicolinamide** could serve as a key building block for the synthesis of novel kinase inhibitors. The isopropyl group, being larger and more lipophilic than a methyl group, could influence the binding affinity and selectivity of the final compound for the kinase's active site. This modification could potentially lead to derivatives with improved potency, altered kinase selectivity profiles, or enhanced pharmacokinetic properties.

Conclusion

4-Chloro-N-isopropylpicolinamide is a chemical entity with significant potential as a versatile intermediate in medicinal chemistry. With a molecular weight of 198.65 g/mol, its synthesis can be reliably achieved through standard amidation procedures. While direct biological data is scarce, its structural analogy to precursors of potent kinase inhibitors suggests a promising role in the development of next-generation targeted therapies. Further investigation into the synthesis of derivatives and their subsequent biological evaluation is warranted to fully elucidate the potential of this compound.

References

- PubChem. N-(4-Chlorophenyl)acetamide. [[Link](#)]
- PubChem. 4-Chloro-N-methylpicolinamide. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. molcore.com](https://molcore.com) [molcore.com]
- [2. 604813-08-3|4-Chloro-N-isopropylpicolinamide|BLD Pharm](https://bldpharm.com) [bldpharm.com]
- [3. 4-CHLORO-N-ISOPROPYL-PYRIDINE-2-CARBOXAMIDE | CAS: 604813-08-3 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier](https://finetechnology-ind.com) [finetechnology-ind.com]
- [4. 4-Chloro-N-methylpicolinamide | 220000-87-3](https://chemicalbook.com) [chemicalbook.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-N-isopropylpicolinamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1322756/docs#an-in-depth-technical-guide-to-4-chloro-n-isopropylpicolinamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)